

Part 1: Mitochondrial Import Machinery (MIM)

Complex: Mim1 and Mim2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MIM1

Cat. No.: B15583709

[Get Quote](#)

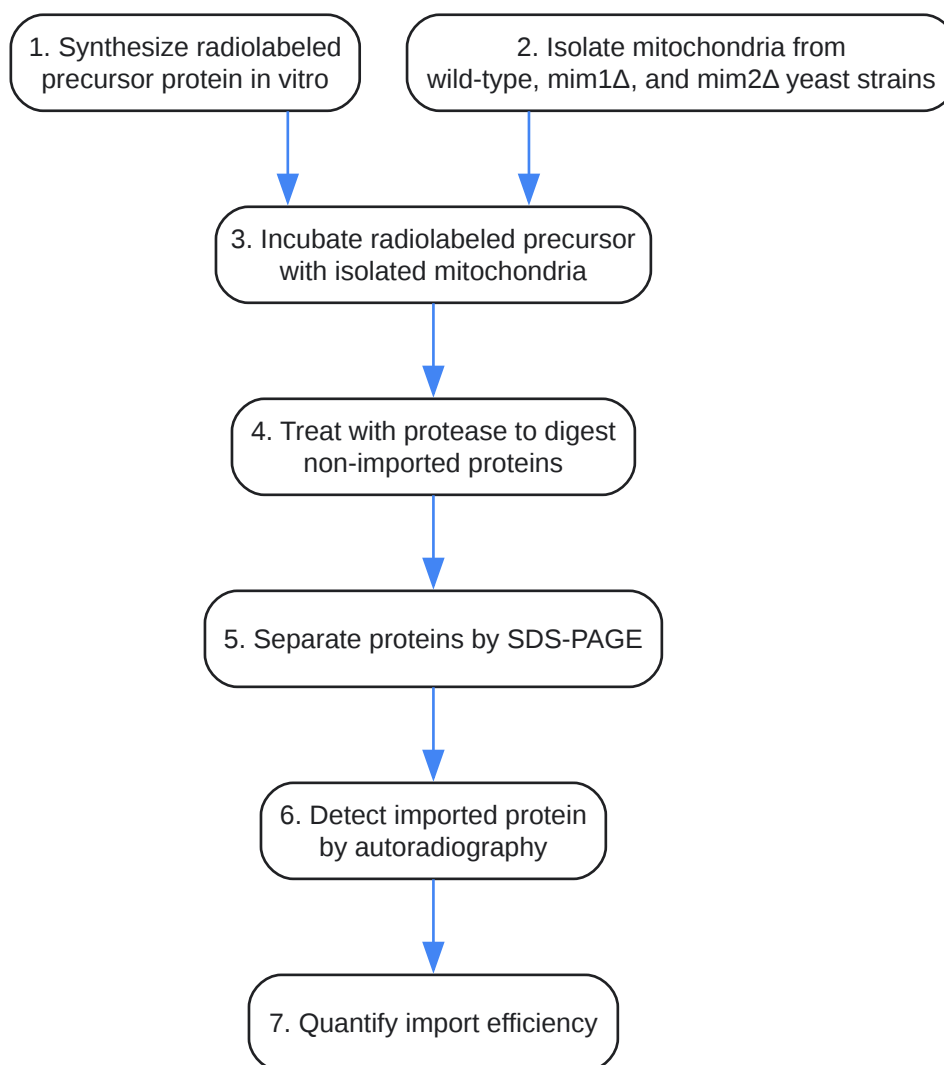
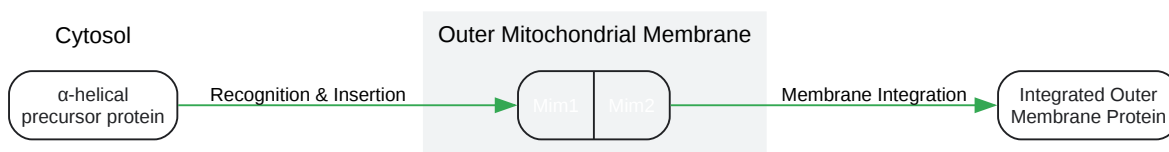
The Mitochondrial Import (MIM) complex is a key player in the biogenesis of the mitochondrial outer membrane, facilitating the insertion of α -helically anchored proteins. This complex is primarily composed of two core subunits, **Mim1** and Mim2, which work in concert to ensure the proper localization and assembly of a variety of mitochondrial proteins.

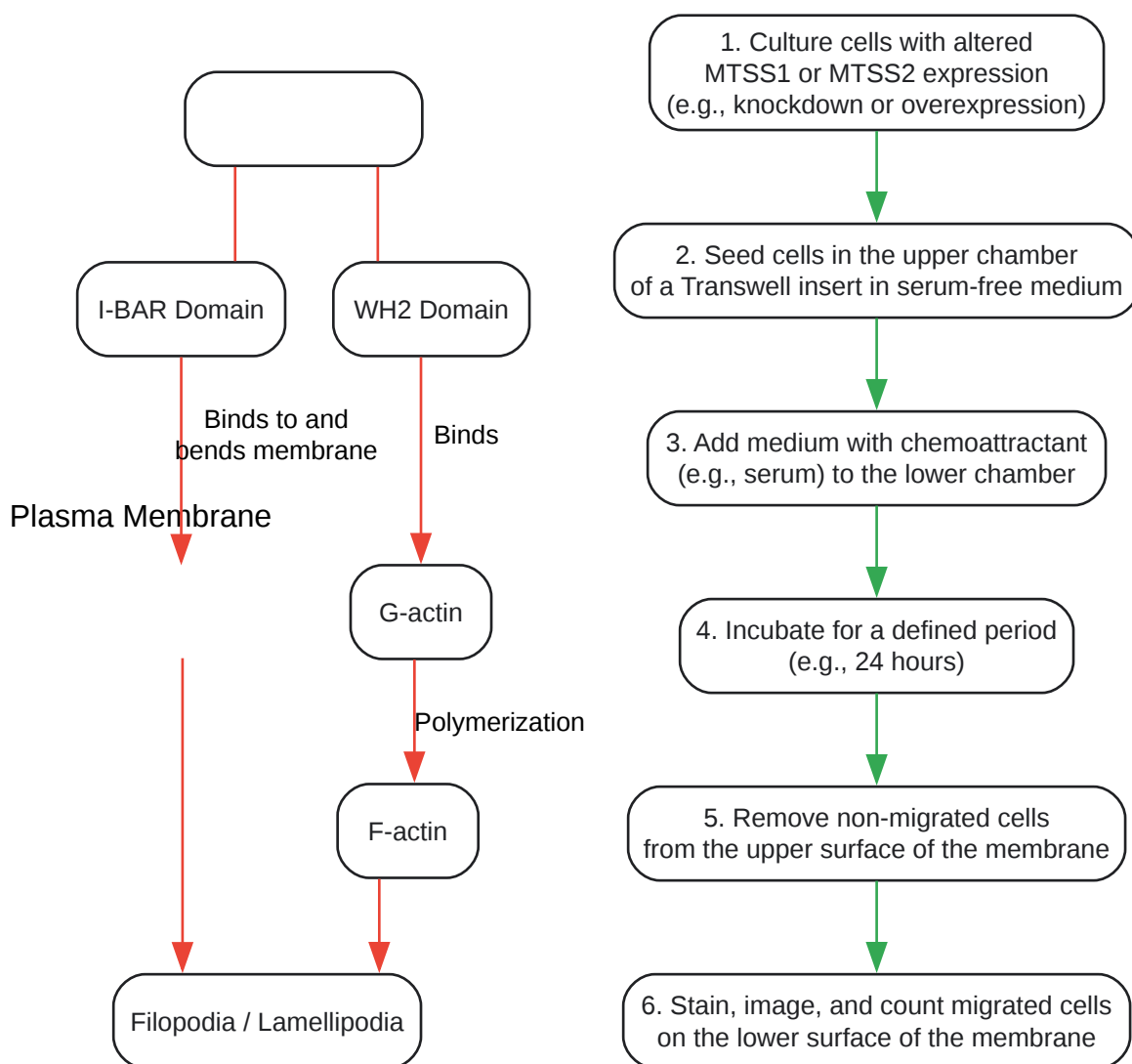
Data Presentation: Quantitative and Qualitative Comparison of Mim1 and Mim2

Feature	Mim1	Mim2
Primary Function	Forms the core channel of the MIM complex for protein insertion.	Accessory subunit that physically and genetically interacts with Mim1, crucial for the biogenesis of helical MOM proteins. [1]
Role in MIM Complex	Major and essential constituent for complex formation.	Present in lower stoichiometry; its absence impairs complex assembly but does not completely abolish a Mim1-only complex.
Effect of Deletion	Leads to severe defects in the biogenesis of TOM complex subunits, altered mitochondrial morphology, and compromised cell growth. [2] [3] [4]	Results in severely reduced growth rate, lower steady-state levels of helical MOM proteins, compromised TOM complex assembly, and defects in mitochondrial morphology. [1] [5]
Substrate Interaction	Interacts with single- and multi-spanning outer membrane precursor proteins. [6]	May recognize positively charged residues in precursor proteins, though co-reconstitution with Mim1 does not substantially affect pore formation.
Interaction	Physically interacts with Mim2 to form the MIM complex. [1]	Physically interacts with Mim1. [1]
Functional Redundancy	Overexpression of Mim2 can partially rescue the growth phenotype of a <i>mim1Δ</i> mutant, suggesting some functional overlap or compensatory mechanism. [7]	Its deletion phenotype is severe, indicating a crucial, non-redundant role. [1] [5]

Signaling and Experimental Workflow Diagrams

MIM Complex-Mediated Protein Import Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The recurrent de novo c.2011C>T missense variant in MTSS2 causes syndromic intellectual disability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

- [2. Differential effects of MTSS1 on invasion and proliferation in subtypes of non-small cell lung cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. creative-diagnostics.com \[creative-diagnostics.com\]](#)
- [4. assaygenie.com \[assaygenie.com\]](#)
- [5. Frontiers | MTSS1 is downregulated in nasopharyngeal carcinoma \(NPC\) which disrupts adherens junctions leading to enhanced cell migration and invasion \[frontiersin.org\]](#)
- [6. Protein Import Assay into Mitochondria Isolated from Human Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Part 1: Mitochondrial Import Machinery (MIM) Complex: Mim1 and Mim2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583709/docs#part-1-mitochondrial-import-machinery-mim-complex-mim1-and-mim2\]](https://www.benchchem.com/product/b15583709/docs#part-1-mitochondrial-import-machinery-mim-complex-mim1-and-mim2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check